Pharmacological Profiling of Phenomorphan Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Phenomorphan*
CAS No.:	*468-07-5*
Cat. No.:	*B10858966*

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Introduction

Phenomorphan, a morphinan derivative, and its analogues represent a significant class of opioid analgesics. The pharmacological profile of these compounds is critically influenced by substitutions on the morphinan scaffold, particularly at the nitrogen atom. The introduction of an N-phenethyl group, as seen in **Phenomorphan**, is known to substantially enhance affinity and potency at the mu-opioid receptor (MOR) compared to morphine.[1][2] This guide provides a comprehensive overview of the pharmacological profiling of **Phenomorphan** derivatives, summarizing key in vitro and in vivo data, detailing essential experimental protocols, and illustrating the underlying signaling pathways and experimental workflows. This document is intended to serve as a technical resource for researchers and scientists engaged in the discovery and development of novel opioid therapeutics.

Data Presentation

The following tables summarize the quantitative pharmacological data for a selection of **Phenomorphan** and related derivatives, facilitating a comparative analysis of their receptor

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binding affinities and functional activities.

Table 1: Opioid Receptor Binding Affinities (Ki, nM) of **Phenomorphan** Derivatives and Related Compounds

Compound	μ (MOR) Ki (nM)	δ (DOR) Ki (nM)	κ (KOR) Ki (nM)	Reference
Morphine	0.93	271	291	[3]
N-Phenethylnormorphine	0.93	-	-	[3]
Oxymorphone	0.49	90.8	34.6	[3]
N-Phenethyl-noroxymorphone	0.54	28.5	9.4	[4]
DC-1-76.1	1.1	140	18	[5]
DC-1-76.2	0.44	130	10	[5]
Delmorphan-A	-	0.1 (Ke)	-	[6]
Fluorophen	-	-	-	[5]
Compound 5c (LP1 derivative)	6.1	>1000	19.8	[7]
N-phenethyl phenylmorphan (ortho-hydroxy)	0.40	-	-	[8]
N-phenethyl phenylmorphan (meta-hydroxy)	0.93	-	-	[8]
N-phenethyl phenylmorphan (para-hydroxy)	4.16	-	-	[8]

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Note: '-' indicates data not available in the cited sources.

Table 2: In Vitro Functional Activity of **Phenomorphan** Derivatives

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Compound	Assay	Efficacy (% Emax vs DAMGO)	Potency (EC50, nM)	Receptor	Reference
Morphine	cAMP	-	-	MOR	[9]
N-Phenethylnormorphine	Ca2+ mobilization	-	13.9	MOR	[3]
N-Phenethyl-noroxymorphone	Ca2+ mobilization	-	23.1	MOR	[3]
DC-1-76.1	[35S]GTPγS	67.3	2.12	MOR	[5][9]
DC-1-76.2	[35S]GTPγS	94.7	1.44	MOR	[5][9]
Delmorphan-A	[35S]GTPγS	Inverse Agonist	0.1 (Ke)	DOR	[6]
Compound 5c (LP1 derivative)	cAMP	72	11.5	MOR	[7]
N-phenethyl phenylmorphan (ortho-hydroxy)	cAMP	100.8	0.40	MOR	[8]
N-phenethyl phenylmorphan (meta-hydroxy)	cAMP	89.7	0.93	MOR	[8]
N-phenethyl phenylmorphan (para-hydroxy)	cAMP	54.8	4.16	MOR	[8]

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Note: '-' indicates data not available in the cited sources. Efficacy is often compared to a standard full agonist like DAMGO.

Table 3: Pharmacokinetic Parameters of Selected Morphinan Derivatives

Compound	Half-life (t1/2)	Clearance (Cl)	Volume of Distribution (Vd)	Bioavailability (F)	Primary Metabolism Route	Reference
Morphine	2-3 h	-	-	Low oral	Glucuronidation (UGT2B7)	[3][9]
Phenazocine	2-6 h	-	-	Well absorbed orally	Hepatic (demethylation, hydroxylation)	[6]
Pentazocine	~3 h	21.8 ml/min/kg	5.3 L/kg	<20% oral	First-pass metabolism	[1][2]
Cyclorphan	Long duration	-	-	Good absorption	-	[8]

Note: '-' indicates data not available in the cited sources. Pharmacokinetic data for specific **Phenomorphan** derivatives are limited in the public domain.

Experimental Protocols

Detailed methodologies for the key experiments cited in the pharmacological profiling of **Phenomorphan** derivatives are provided below.

Radioligand Competition Binding Assays

This protocol is for determining the binding affinity (Ki) of test compounds for opioid receptors.

1. Membrane Preparation:

- Tissues (e.g., rat or guinea pig brain) or cells expressing the opioid receptor of interest are homogenized in ice-cold buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- The homogenate is centrifuged at low speed (e.g., 1,000 x g) to remove nuclei and cellular debris.[10]
- The supernatant is then centrifuged at high speed (e.g., 40,000 x g) to pellet the membranes.[10]
- The membrane pellet is washed and resuspended in assay buffer, and the protein concentration is determined.

2. Binding Assay:

- The assay is performed in a 96-well plate.
- To each well, add:
  - A fixed concentration of a specific radioligand (e.g., [3H]DAMGO for MOR, [3H]DPDPE for DOR, [3H]U69,593 for KOR).[7]
  - A range of concentrations of the unlabeled test compound (**Phenomorphan** derivative).
  - The prepared membrane suspension.
- For non-specific binding determination, a high concentration of a non-radiolabeled standard ligand (e.g., naloxone) is added.
- The plate is incubated at a specific temperature (e.g., 25°C or 37°C) for a defined period (e.g., 60-90 minutes) to reach equilibrium.

3. Termination and Detection:

- The reaction is terminated by rapid filtration through glass fiber filters using a cell harvester, which separates the bound from the free radioligand.
- The filters are washed with ice-cold buffer to remove any unbound radioactivity.

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- The radioactivity retained on the filters is measured by liquid scintillation counting.

4. Data Analysis:

- The IC50 value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis of the competition curve.
- The Ki value is calculated from the IC50 value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

[35S]GTPγS Functional Assays

This assay measures the G-protein activation following receptor agonism.

1. Membrane Preparation:

- Membranes are prepared from cells expressing the opioid receptor of interest, as described in the binding assay protocol.

2. Assay Procedure:

- In a 96-well plate, the following are added in order:
  - Assay buffer (containing $MgCl_2$ and NaCl).[10]
  - GDP (to ensure G-proteins are in their inactive state).[10]
  - A range of concentrations of the test compound.
  - The prepared membrane suspension.
- The plate is pre-incubated to allow the compound to bind to the receptors.
- The reaction is initiated by the addition of [35S]GTPγS.[10]
- The plate is incubated at 30°C for 60 minutes with shaking.[10]

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3. Termination and Detection:

- The assay is terminated by rapid filtration through a filter plate.[10]
- The filters are washed with ice-cold buffer.
- The amount of [35S]GTPγS bound to the G-proteins on the filters is quantified using a scintillation counter.

4. Data Analysis:

- The data are expressed as a percentage of the stimulation observed with a standard full agonist (e.g., DAMGO).
- The EC50 (the concentration of the agonist that produces 50% of its maximal effect) and Emax (the maximal effect) values are determined by fitting the concentration-response data to a sigmoidal curve.

cAMP Accumulation Assays

This assay is used to determine the functional activity of compounds at Gi/o-coupled receptors by measuring the inhibition of adenylyl cyclase.

1. Cell Culture and Plating:

- Cells stably expressing the opioid receptor of interest (e.g., HEK293 or CHO cells) are cultured to an appropriate density.
- The cells are then seeded into 96- or 384-well plates and allowed to attach overnight.

2. Assay Procedure:

- The cell culture medium is replaced with a stimulation buffer.
- The cells are pre-treated with a phosphodiesterase inhibitor (e.g., IBMX) to prevent the degradation of cAMP.

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- The cells are then stimulated with forskolin (an adenylyl cyclase activator) in the presence of varying concentrations of the test compound.
- The plate is incubated for a specific time (e.g., 30 minutes) at 37°C.

3. Detection:

- The reaction is stopped by lysing the cells.
- The intracellular cAMP concentration is measured using a commercially available kit, often based on competitive immunoassays with fluorescent or luminescent readouts (e.g., HTRF or AlphaScreen).[11][12]

4. Data Analysis:

- A standard curve is generated using known concentrations of cAMP.
- The amount of cAMP in the cell lysates is determined by interpolating from the standard curve.
- The IC50 (for agonists inhibiting forskolin-stimulated cAMP) and Emax values are calculated from the concentration-response curves.

Mouse Tail-Flick Test for Analgesia

This in vivo assay assesses the antinociceptive properties of a compound.

1. Animals:

- Male or female mice of a specific strain (e.g., C57BL/6) are used.
- The animals are acclimatized to the testing environment before the experiment.[13]

2. Procedure:

- The baseline tail-flick latency is determined for each mouse by focusing a beam of radiant heat onto the ventral surface of the tail.[7][13]

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- The time taken for the mouse to flick its tail away from the heat source is recorded. A cut-off time (e.g., 10-15 seconds) is used to prevent tissue damage.[13]
- The test compound is administered (e.g., subcutaneously or intraperitoneally) at various doses.
- At specific time points after drug administration (e.g., 30, 60, 90, 120 minutes), the tail-flick latency is measured again.

3. Data Analysis:

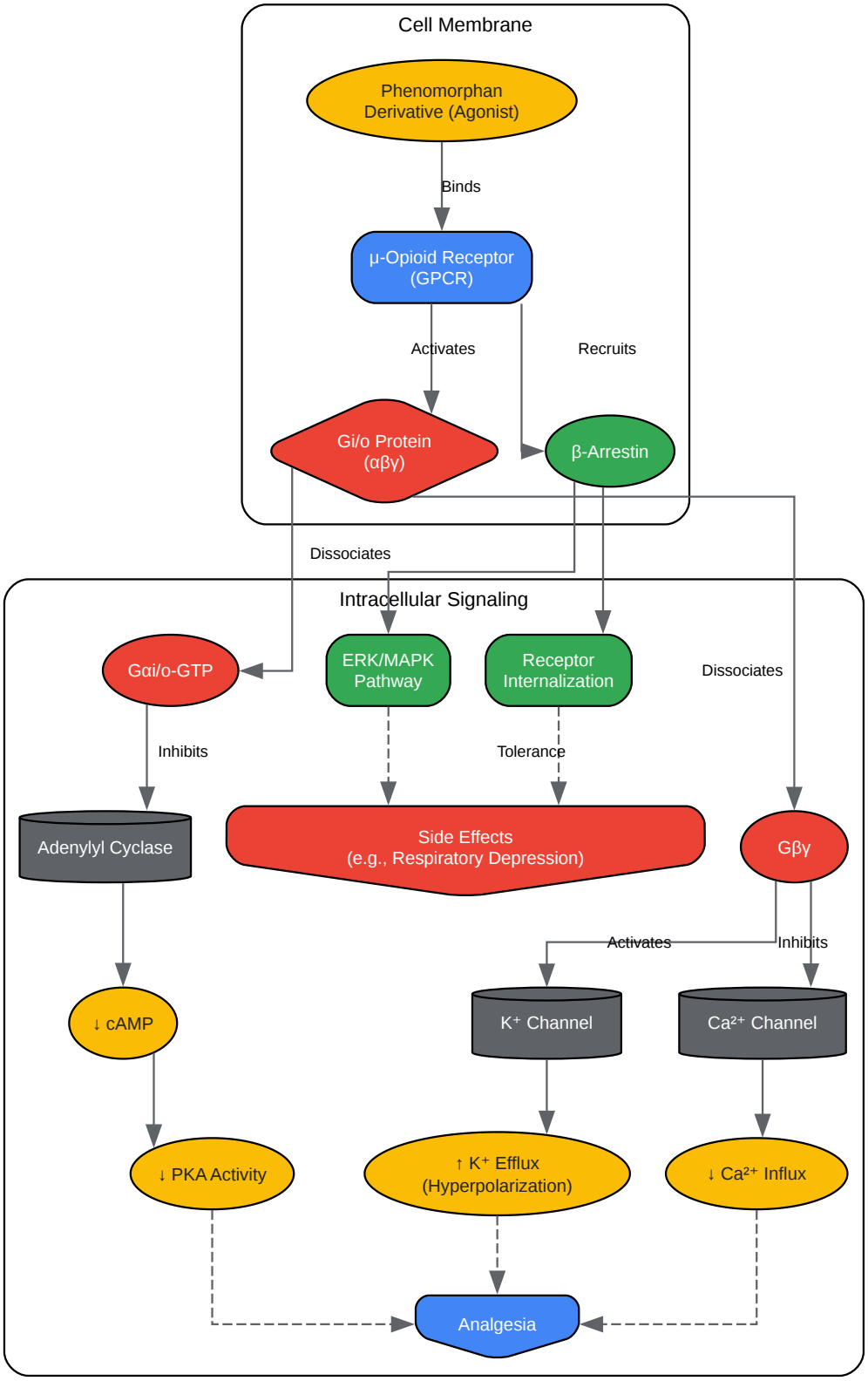
- The data are often expressed as the Maximum Possible Effect (%MPE), calculated as: %MPE = [(post-drug latency - baseline latency) / (cut-off time - baseline latency)] x 100.
- The ED50 (the dose of the drug that produces a 50% of the maximum possible effect) is determined from the dose-response curve.

Mandatory Visualization

Opioid Receptor Signaling Pathway

The following diagram illustrates the canonical signaling pathways activated by opioid receptor agonists.

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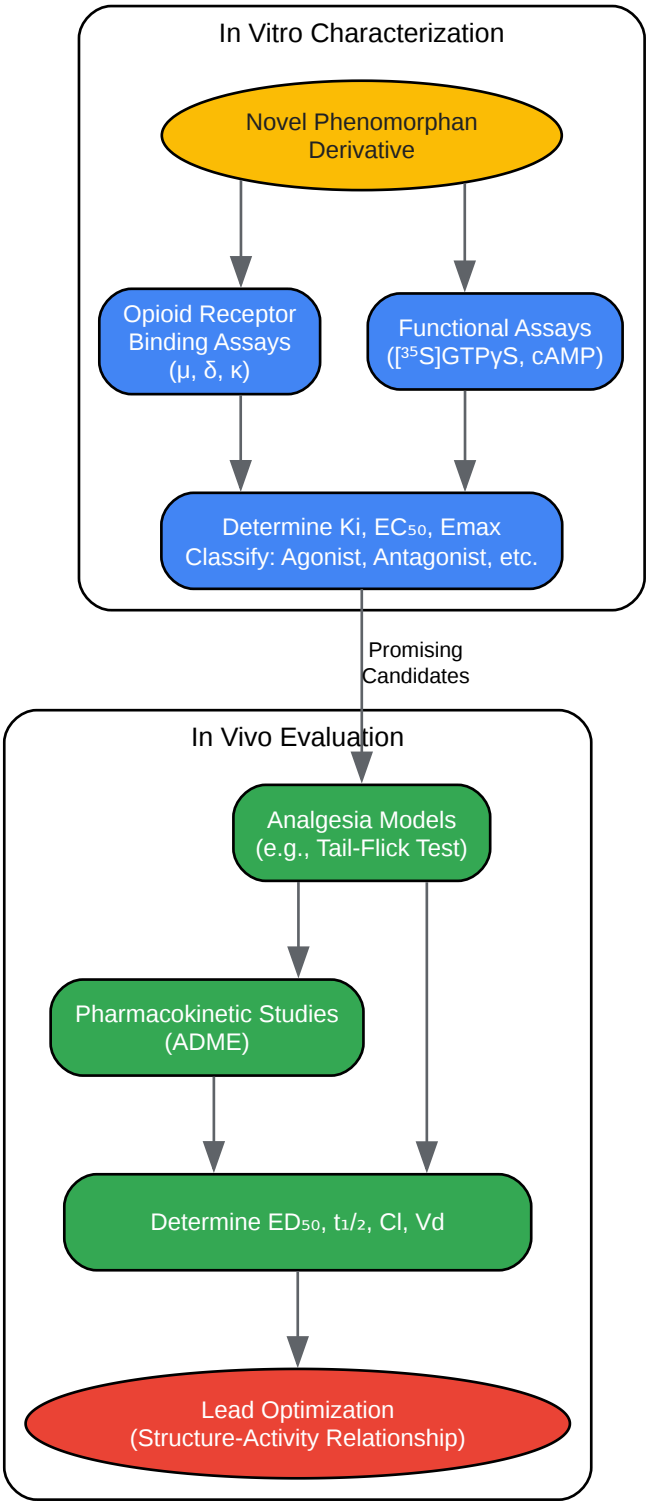
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Caption: Opioid receptor signaling cascade.

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Experimental Workflow for Pharmacological Profiling

The following diagram outlines a typical workflow for the pharmacological characterization of novel **Phenomorphan** derivatives.



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